A-887826: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name:	*A-887826*
CAS No.:	*1266212-81-0*
Cat. No.:	*B605060*

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A-887826 is a potent and selective, voltage-dependent inhibitor of the NaV1.8 sodium channel, a key player in nociceptive pathways.[1][2][3][4] This document provides detailed application notes and protocols for the use of **A-887826** in research settings, with a focus on its solubility, solution preparation, and application in experimental models.

Physicochemical Properties and Solubility

A-887826 is a small molecule with the molecular formula $C_{26}H_{29}ClN_4O_3$ and a molecular weight of approximately 480.99 g/mol .[5] Its solubility is a critical factor for its application in both in vitro and in vivo studies.

Solubility Data

The solubility of **A-887826** in various solvents is summarized below. Dimethyl sulfoxide (DMSO) is the most common solvent for preparing stock solutions.

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Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	~50 - 520 mM	~24 - 250 mg/mL	Ultrasonic assistance may be required for higher concentrations. Use freshly opened, anhydrous DMSO as it is hygroscopic.[1][5][6]

Solution Preparation Protocols

Accurate and consistent solution preparation is paramount for reproducible experimental results. The following protocols provide guidance for preparing **A-887826** solutions for various research applications.

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This is a standard protocol for creating a stock solution for most in vitro applications.

Materials:

- **A-887826** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

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- Weigh out the desired amount of **A-887826** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.81 mg of **A-887826** (based on a molecular weight of 480.99 g/mol).
- Add the appropriate volume of anhydrous DMSO to the **A-887826** powder.
- Vortex the solution until the **A-887826** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[1]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.[1][7] Stored properly, the stock solution is stable for at least one to six months.[1]

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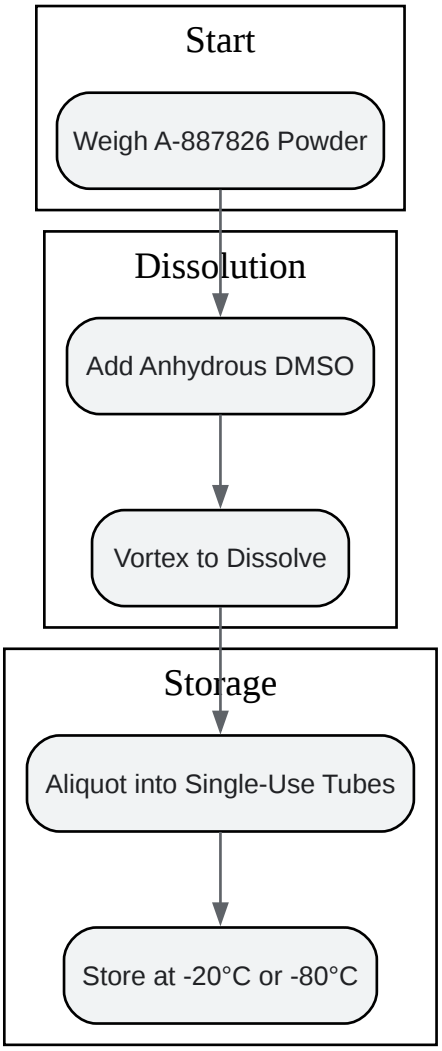

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Workflow for preparing a 10 mM **A-887826** stock solution in DMSO.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

For cell-based assays, the DMSO concentration in the final culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced toxicity.

Procedure:

- Thaw a single-use aliquot of the 10 mM **A-887826** stock solution.

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- Perform serial dilutions of the stock solution in the appropriate cell culture medium or buffer to achieve the desired final concentration.
- For example, to prepare a 10 µM working solution, dilute the 10 mM stock solution 1:1000 in the assay medium.
- Ensure thorough mixing after each dilution step.

Protocol 3: Preparation of a Formulation for In Vivo Oral Administration

This protocol describes the preparation of a vehicle solution suitable for oral gavage in animal models.

Materials:

- 10 mM **A-887826** stock solution in DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Saline (0.9% NaCl)
- Sterile tubes

Procedure: This protocol yields a clear solution with a final solvent composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[1][6]

- To prepare 1 mL of the final formulation, start with 100 µL of the **A-887826** stock solution in DMSO.
- Add 400 µL of PEG300 to the DMSO solution and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of saline to bring the total volume to 1 mL and mix thoroughly.

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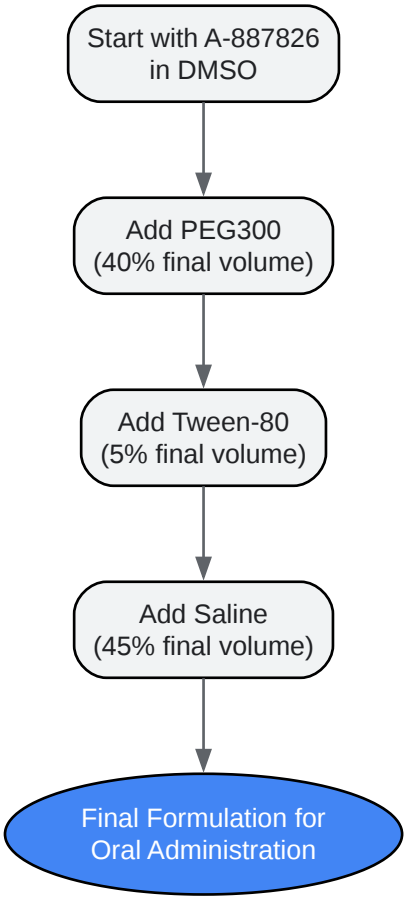
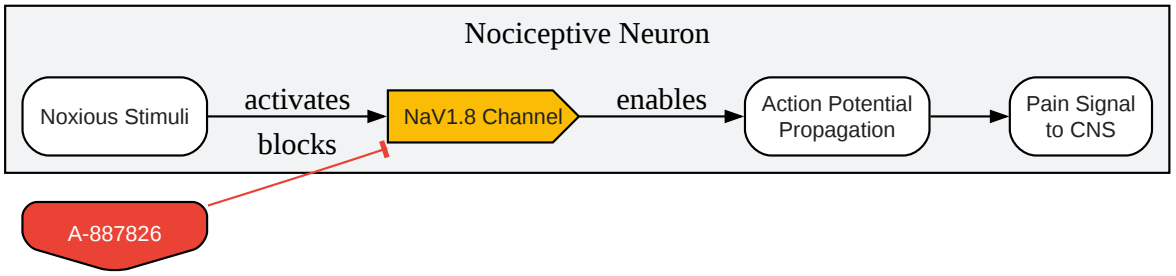
- It is recommended to prepare this formulation fresh on the day of use.[1]





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